

Foreword: Navigating the Unknowns in Novel Compound Characterization

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Compound of Interest

Compound Name: *3-Methyl-1-phenyl-1h-pyrazole-4,5-diamine*
CAS No.: 52943-88-1
Cat. No.: B1606002

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As scientists and researchers, we are often tasked with characterizing novel chemical entities for which a body of public-domain literature does not yet exist. This is the current landscape for **3-Methyl-1-phenyl-1H-pyrazole-4,5-diamine**. While extensive data is available for its structural analog, 3-methyl-1-phenyl-5-pyrazolone (Edaravone), the introduction of a second amine group at the 4-position fundamentally alters the molecule's physicochemical properties, including its hydrogen bonding capacity, polarity, and basicity.

Therefore, this document is structured not as a summary of existing data, but as a comprehensive methodological guide. It is a Senior Application Scientist's field-proven roadmap for systematically determining the solubility and stability of a novel compound like **3-Methyl-1-phenyl-1H-pyrazole-4,5-diamine**. We will proceed from foundational principles, explaining the causality behind each experimental choice to build a robust and self-validating physicochemical profile.

Foundational Physicochemical Assessment

Before embarking on extensive solubility and stability studies, a foundational understanding of the molecule's intrinsic properties is paramount. The presence of two amine groups and the pyrazole core suggests specific behaviors that will guide our solvent selection and stability protocols.

1.1 Tautomerism and Ionization State (pKa)

The pyrazole ring system and the vicinal diamines can exhibit complex tautomerism and multiple protonation states. The relative position of the amino groups suggests the potential for intramolecular hydrogen bonding, which can influence both solubility and stability.

- **Expert Insight:** The first critical step is to determine the compound's pKa values. The two amine groups will have distinct basic pKa values, and the pyrazole ring itself possesses acidic and basic sites. These values are the single most important predictor of how solubility will behave in aqueous solutions of varying pH. A shift in pH across a pKa value can change solubility by orders of magnitude.

1.2 Protocol: Potentiometric pKa Determination

A standardized potentiometric titration is the gold standard for pKa determination.

- **Preparation:** Prepare a 0.01 M stock solution of **3-Methyl-1-phenyl-1H-pyrazole-4,5-diamine** in a suitable organic co-solvent (e.g., methanol or DMSO) if aqueous solubility is low. Ensure the co-solvent percentage is kept low (e.g., <10%) to minimize its effect on pKa.
- **Titration:** Titrate the solution with standardized 0.1 M HCl to determine the basic pKa values and subsequently with 0.1 M NaOH to determine any acidic pKa values.
- **Analysis:** Use appropriate software (e.g., Hyperquad) to analyze the titration curve and calculate the pKa values. The inflection points on the curve correspond to the pKa.
- **Trustworthiness:** Run the experiment in triplicate. The standard deviation of the pKa values should be less than 0.05 units. This ensures the reliability of the data that will inform all subsequent pH-dependent solubility studies.

Solubility Profiling: A Multi-Faceted Approach

Solubility is not a single value but a complex interplay between the solute, solvent, temperature, and pH. Our strategy is to build a comprehensive profile covering both thermodynamic and kinetic solubility in a range of relevant media.

2.1 Causality of Solvent Selection

The choice of solvents is driven by the anticipated applications of the compound. For drug development, this includes aqueous buffers, biorelevant media, and common organic solvents used in formulation and synthesis. Based on the structure of our target molecule (aromatic, two amines, heterocyclic), we can predict a degree of polarity. Data from the related compound, 3-methyl-1-phenyl-5-pyrazolone, shows solubility in polar solvents like ethanol and DMSO[1][2]. We will use this as a starting point.

2.2 Thermodynamic Solubility Determination (Shake-Flask Method, OECD 105)

This method determines the saturation solubility (Se), a true equilibrium value.

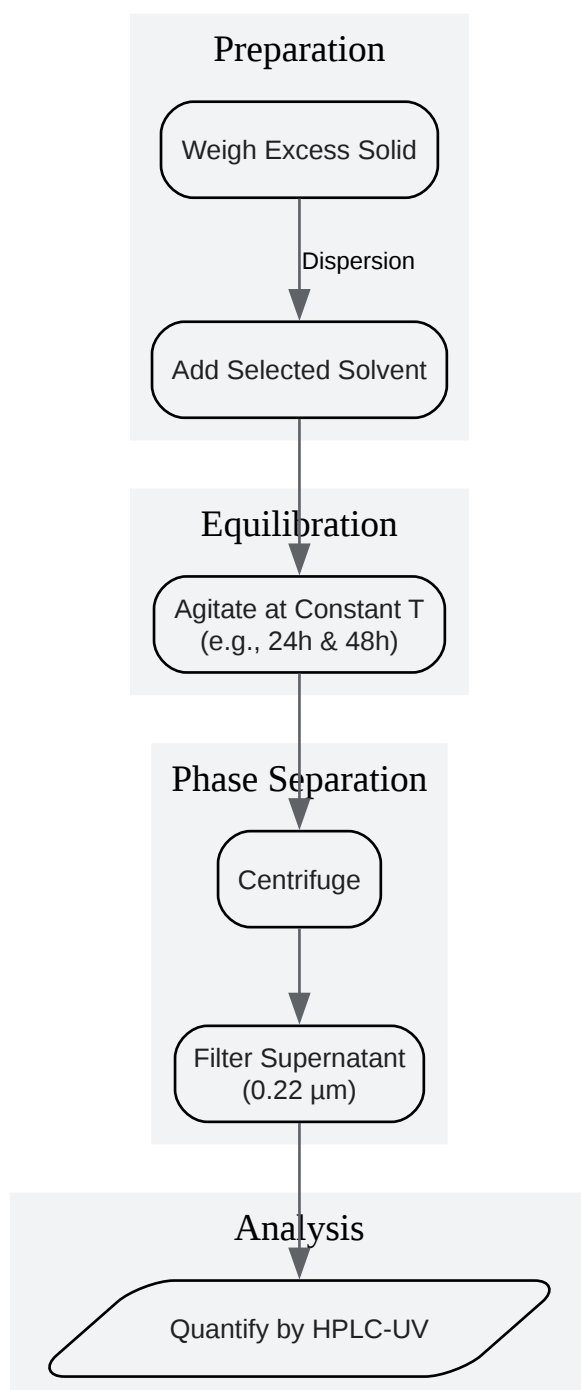
Table 1: Proposed Solvents for Thermodynamic Solubility Testing

Solvent Class	Specific Solvent	Rationale
Aqueous Buffers	pH 2.0 (HCl), pH 4.5 (Acetate), pH 7.4 (PBS), pH 9.0 (Borate)	Covers physiological range and assesses pH-dependent solubility linked to pKa.
Polar Protic	Methanol, Ethanol	Common solvents for synthesis, purification, and formulation.[1][2]
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Acetonitrile (ACN)	Strong solubilizing agents for stock solutions and primary screening.[1]
Non-Polar	Toluene, Dichloromethane (DCM)	Relevant for synthetic chemistry and assessing lipophilicity.[3]

2.2.1 Experimental Protocol: Shake-Flask Solubility

- Dispersion: Add an excess amount of solid **3-Methyl-1-phenyl-1H-pyrazole-4,5-diamine** to each solvent in a sealed vial. The excess solid is critical to ensure equilibrium is reached at saturation.
- Equilibration: Agitate the vials at a constant, controlled temperature (e.g., 25°C and 37°C) for a defined period. A minimum of 24 hours is standard, but equilibrium should be confirmed by taking measurements at 24h and 48h. If the values are consistent, equilibrium has been reached.
- Separation: Separate the undissolved solid from the solution via centrifugation (e.g., 15,000 rpm for 20 min) followed by filtration through a 0.22 µm filter to remove any remaining particulates.
- Quantification: Analyze the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.^[4] A calibration curve must be prepared to ensure accurate quantification.

2.2.2 Workflow for Thermodynamic Solubility



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Caption: Workflow for Thermodynamic Solubility Determination.

Stability Profiling: Identifying Liabilities

Stability testing is crucial to define handling, storage, and shelf-life conditions. The primary concerns for a molecule like ours are oxidation (due to the electron-rich aromatic amines) and hydrolysis.

3.1 Forced Degradation (Stress Testing)

Forced degradation studies are designed to accelerate the chemical degradation of the compound to identify potential degradation pathways and develop stability-indicating analytical methods.

- **Expert Insight:** The presence of two amine groups on a phenyl-pyrazole core makes the molecule susceptible to oxidation. We must include oxidative stress conditions. The stability of related pyrazolone compounds in DMSO solutions is known to be limited (e.g., stable for up to 3 months at -20°C), suggesting that solution-state stability is a key area of investigation.^[1]

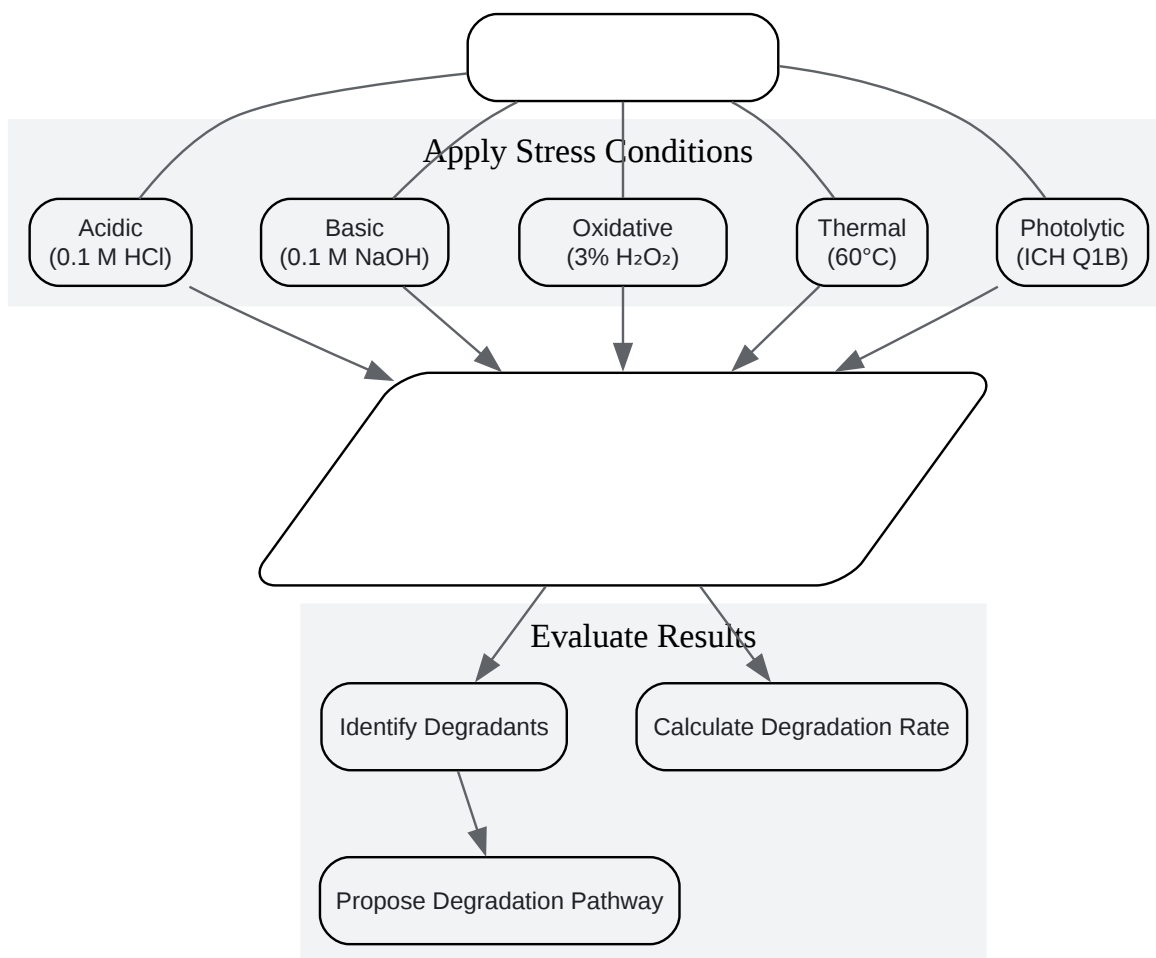
Table 2: Recommended Forced Degradation Conditions

Stress Condition	Reagent/Condition	Typical Duration	Rationale
Acid Hydrolysis	0.1 M HCl	Up to 72 hours	Assesses stability in acidic environments (e.g., gastric fluid).
Base Hydrolysis	0.1 M NaOH	Up to 72 hours	Assesses stability in basic environments.
Oxidation	3% Hydrogen Peroxide (H ₂ O ₂)	Up to 24 hours	Probes susceptibility of amine groups and aromatic rings to oxidation.
Thermal Stress	Solid state at 60°C; Solution state at 60°C	Up to 7 days	Evaluates intrinsic thermal stability.
Photostability	ICH Q1B guidelines (Visible and UV light exposure)	Variable	Determines light sensitivity, crucial for handling and storage protocols.

3.2 Experimental Protocol: Forced Degradation Study

- **Sample Preparation:** Prepare solutions of the compound (e.g., at 1 mg/mL) in the stress media. A control sample in a neutral, non-degrading solvent (e.g., ACN:Water) should be run in parallel.
- **Incubation:** Store the samples under the specified conditions for the designated time. Samples should be drawn at multiple time points (e.g., 0, 2, 8, 24, 72 hours).
- **Quenching:** At each time point, neutralize the acid/base samples to halt the degradation reaction.
- **Analysis:** Analyze all samples by a stability-indicating HPLC method, preferably coupled with a mass spectrometer (LC-MS).
- **Self-Validation:** A true stability-indicating method must be able to resolve the parent peak from all degradation product peaks. Peak purity analysis using a photodiode array (PDA) detector is essential to confirm that the parent peak is not co-eluting with a degradant.

3.3 Logical Flow for Stability Assessment



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